

# An In-depth Technical Guide to Buthalital Sodium: CAS Number and Chemical Synonyms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Buthalital sodium*

Cat. No.: *B1668093*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential chemical identification information for **Buthalital sodium**, a barbiturate derivative. The following data has been compiled to assist researchers, scientists, and professionals in drug development in accurately identifying and documenting this compound.

**Buthalital sodium** was investigated as a short-acting anesthetic agent.<sup>[1]</sup> Although its development was discontinued and it was never commercially marketed, it remains a compound of interest in pharmacological research.<sup>[1]</sup>

## Chemical Identification

The Chemical Abstracts Service (CAS) Registry Number is a unique numerical identifier assigned to every chemical substance. This number is crucial for unambiguous identification in databases and literature.

CAS Number: 510-90-7<sup>[2][3][4][5][6]</sup>

The table below summarizes the primary CAS number for **Buthalital sodium** and provides a comprehensive list of its chemical synonyms and trade names. These synonyms are essential for conducting thorough literature and database searches.

Identifier Type	Value
CAS Registry Number	510-90-7
IUPAC Name	sodium 5-allyl-5-isobutyl-6-oxo-2-thioxo-1,2,5,6-tetrahydro-4-pyrimidinolate[1]
Systematic Name	Dihydro-5-(2-methylpropyl)-5-(2-propenyl)-2-thioxo-4,6(1H,5H)-pyrimidinedione monosodium salt[2]
Synonyms	5-allyl-5-isobutyl-2-thiobarbituric acid sodium salt[2]
Baytenal[3]	
Baytinal[2]	
Buthalital sodique[3]	
Buthalitalum naticum[3]	
Buthalitone Sodium[2]	
Sodium 5-allyl-5-isobutyl-2-thiobarbiturate[2][4]	
Sodium buthalital[3]	
Thialbutone sodium[2]	
Thialisobumalnatrium[2]	
Trade Names	Transithal[2][3]
Ulbreval[2][3]	

Note: The free acid form of Buthalital has a different CAS number: 468-65-5.[1][2]

This guide serves as a foundational reference for the core chemical identity of **Buthalital sodium**. For further research, these identifiers will be instrumental in retrieving relevant toxicological, pharmacological, and analytical data.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buthalital - Wikipedia [en.wikipedia.org]
- 2. Buthalital Sodium [drugfuture.com]
- 3. Buthalital Sodium | C11H15N2NaO2S | CID 23690453 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. BUTHALITAL SODIUM [drugfuture.com]
- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Buthalital Sodium: CAS Number and Chemical Synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1668093#buthalital-sodium-cas-number-and-chemical-synonyms>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)